

Essential Safety and Logistical Information for Handling Delta-Valerolactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Delta-Valerolactone

Cat. No.: B126995

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for δ -Valerolactone, including operational and disposal plans, to foster a secure laboratory environment.

Physical and Chemical Properties

Understanding the physical and chemical properties of δ -Valerolactone is the first step in safe handling. This data is summarized below for easy reference.

Property	Value
Appearance	Clear yellow liquid[1]
CAS Number	542-28-9[2][3]
Molecular Formula	C5H8O2[2]
Molecular Weight	100.12 g/mol
Flash Point	112 °C (233.6 °F)[1][4]
Autoignition Temperature	390 °C (734 °F)[1][4]
Explosion Limits	Lower: 1.70 vol %, Upper: 9.00 vol %[1][4]

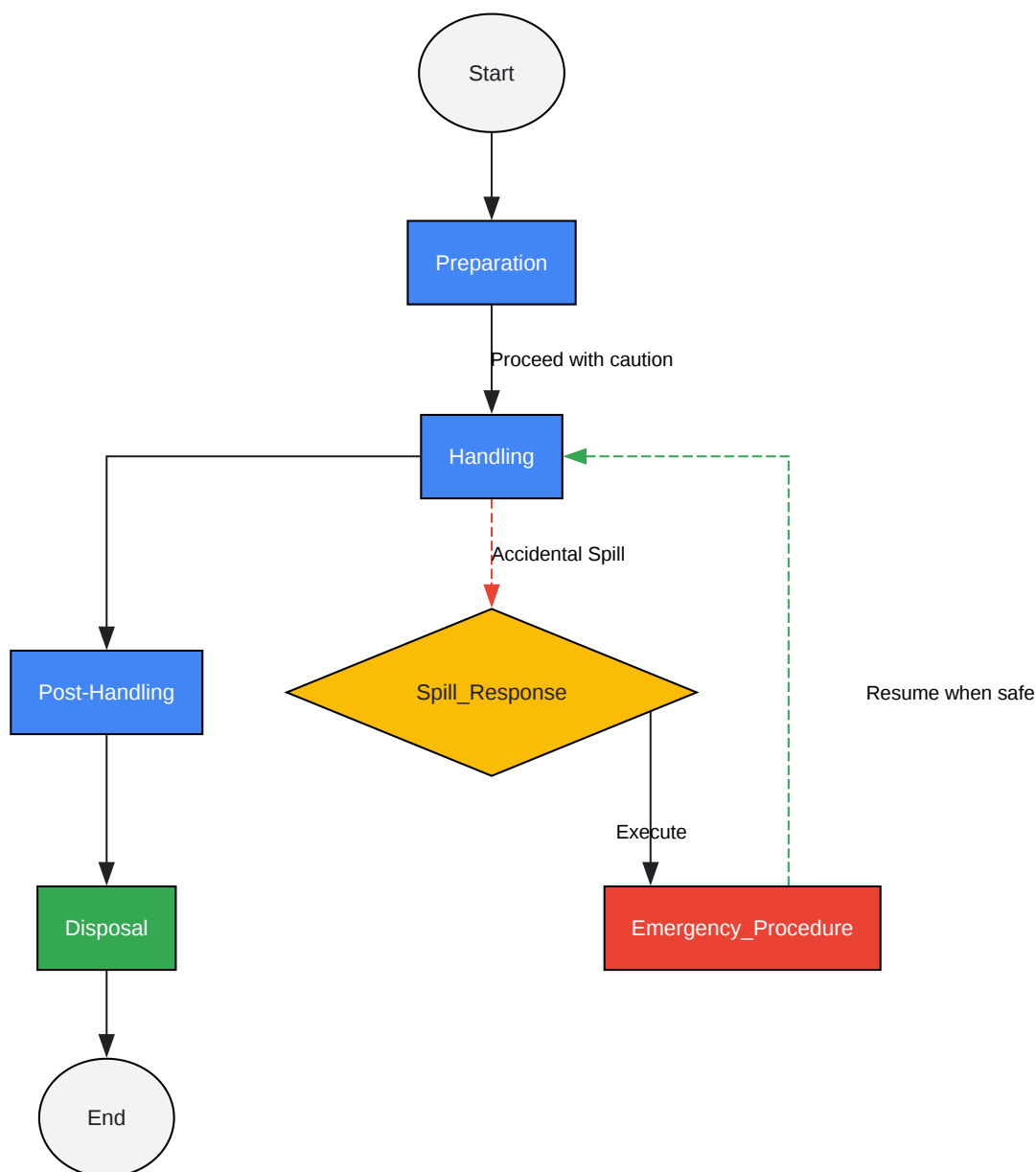
Hazard Identification and Personal Protective Equipment (PPE)

Delta-Valerolactone is classified as a substance that causes serious eye damage.^{[2][3]} It may also cause skin and respiratory tract irritation.^{[1][5]} Therefore, adherence to proper PPE protocols is mandatory.

Hazard	Recommended PPE
Eye Damage	Chemical splash goggles or tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. ^{[1][6]}
Skin Irritation	Appropriate protective gloves and a chemical apron or impervious clothing. ^{[1][6][7]}
Inhalation	Use in a well-ventilated area. If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator. ^{[1][6]}

Experimental Workflow for Handling Delta-Valerolactone

A systematic approach is crucial when working with δ -Valerolactone. The following diagram outlines the recommended workflow from preparation to disposal.



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Caption: Workflow for Safe Handling of δ -Valerolactone.

Step-by-Step Handling and Storage Procedures

Handling:

- Ventilation: Always handle δ -Valerolactone in a well-ventilated area.[2][6] Facilities should be equipped with an eyewash station and a safety shower.[1]
- Avoid Contact: Avoid breathing vapor, mist, or gas.[1] Prevent contact with skin and eyes.[1]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[2] Always wash hands after handling.[2]

Storage:

- Container: Store in a tightly closed container.[1]
- Conditions: Keep in a cool, dry place.[1] Refrigeration (below 4°C/39°F) is recommended.[1]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents.[5]

Emergency and First Aid Protocols

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[2][4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
Inhalation	Remove from exposure to fresh air immediately. [1] If breathing is difficult, administer oxygen.[5]
Ingestion	Do NOT induce vomiting.[4] Wash out mouth with water and get medical aid.[1]

Accidental Release and Disposal Plan

Spill Response:

- Ventilate: Ensure adequate ventilation in the spill area.[1]
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[1]
- Collection: Place the absorbed material into a suitable container for disposal.[1]
- Tools: Use non-sparking tools to prevent ignition.[6]

Disposal:

- Regulations: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification.[1]
- Method: Dispose of the waste material in accordance with national and local regulations. It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Containers: Handle uncleaned containers as you would the product itself.

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when working with δ -Valerolactone.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Delta-Valerolactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126995#personal-protective-equipment-for-handling-delta-valerolactone]

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